

# Essential Safety and Logistical Information for Handling Diphenyl Carbonate

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## Compound of Interest

Compound Name: Diphenyl carbonate

Cat. No.: B091730

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides direct, procedural guidance for the use of **Diphenyl carbonate**, covering essential personal protective equipment (PPE), operational plans, and disposal protocols.

## Hazard Identification and Key Data

**Diphenyl carbonate** is a combustible, white crystalline powder that poses several hazards. It is harmful if swallowed, inhaled, or comes into contact with the skin.<sup>[1]</sup> The dust can form explosive mixtures in the air, and the compound is very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

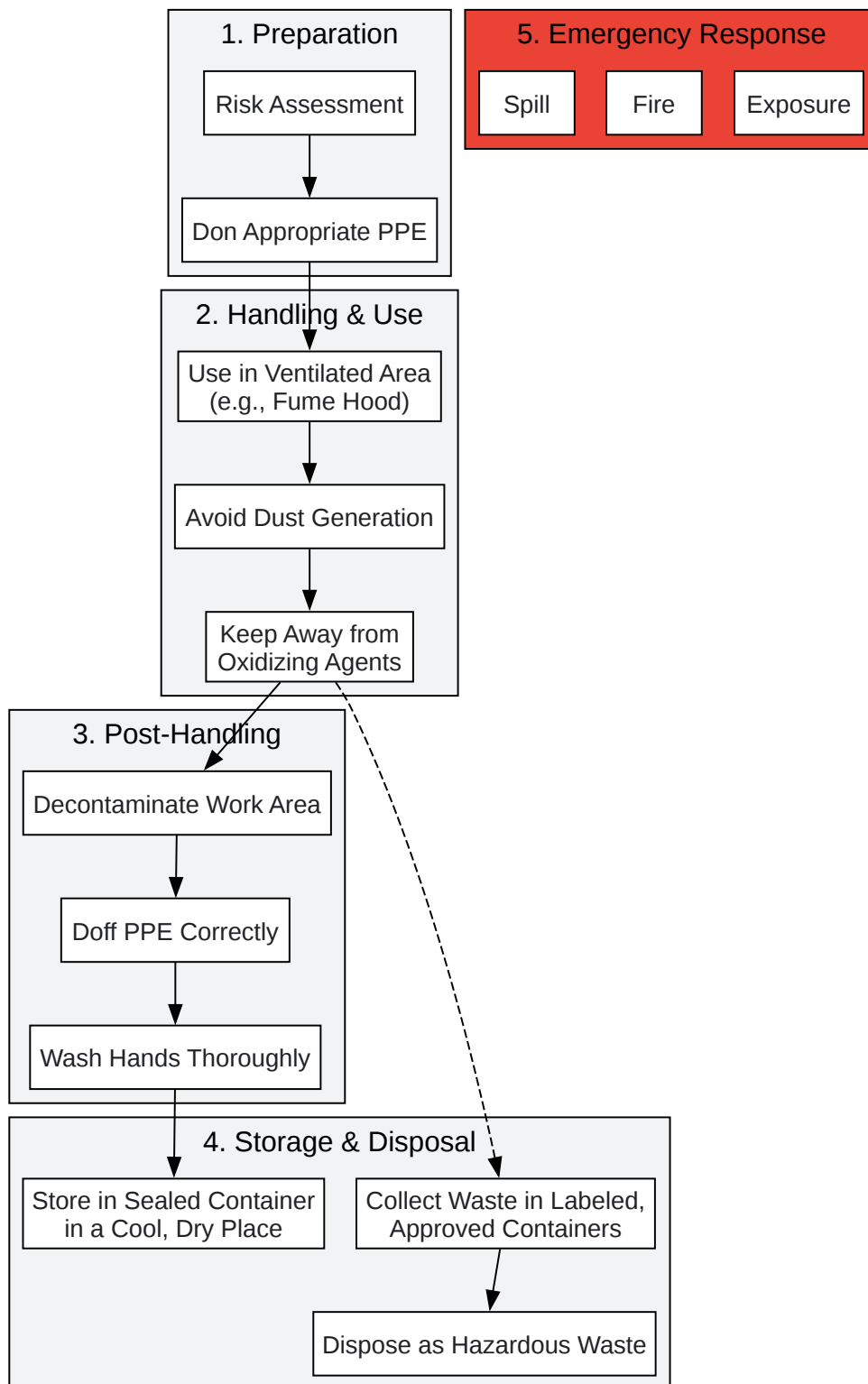
For quick reference, the following table summarizes key quantitative safety data for **Diphenyl carbonate**.

Metric	Value	Reference
Oral LD50 (Rat)	1500 mg/kg	[1]
Dermal LD50 (Rabbit)	2000 mg/kg	[1]
Flash Point	168 °C / 334.4 °F	[3][4]
Autoignition Temperature	620 °C / 1148 °F	[3][4]
Melting Point	79-82 °C	[5]
Boiling Point	301-302 °C	[5]

## Operational Plan: From Preparation to Disposal

Following a systematic operational plan is crucial for minimizing risks. The workflow below outlines the necessary steps for safely managing **Diphenyl carbonate** in a laboratory setting.

## Workflow for Handling Diphenyl Carbonate

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